

# Safeguarding Your Research: Essential Safety and Handling Protocols for Cdk8-IN-1

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## Compound of Interest

Compound Name: Cdk8-IN-1

Cat. No.: B3028136



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This guide provides critical safety and logistical information for the handling and disposal of **Cdk8-IN-1**, a potent and selective CDK8 inhibitor. Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment.

## Physicochemical and Hazard Data

A summary of the key quantitative data for **Cdk8-IN-1** is presented below for easy reference.

| Property              | Value  | Reference |
|-----------------------|--|-----------|
| Chemical Formula      | C <sub>11</sub> H <sub>8</sub> F <sub>3</sub> N <sub>3</sub> O   | [1]       |
| Molecular Weight      | 255.20 g/mol   | [1][2]    |
| CAS Number            | 1629633-48-2   | [1][2]    |
| Appearance            | Powder   | [2][3]    |
| Storage (Powder)      | -20°C for up to 3 years  | [1][3]    |
| Storage (in Solvent)  | -80°C for up to 6 months;<br>-20°C for up to 1 month. Avoid repeated freeze-thaw cycles.   | [1][4]    |
| GHS Hazard Statements | H302: Harmful if swallowed.<br>H410: Very toxic to aquatic life with long lasting effects.   | [1]       |
| GHS Pictograms        |  Acute Toxicity (Harmful)<br> Hazardous to the Aquatic Environment | [1]       |

## Personal Protective Equipment (PPE) Protocol

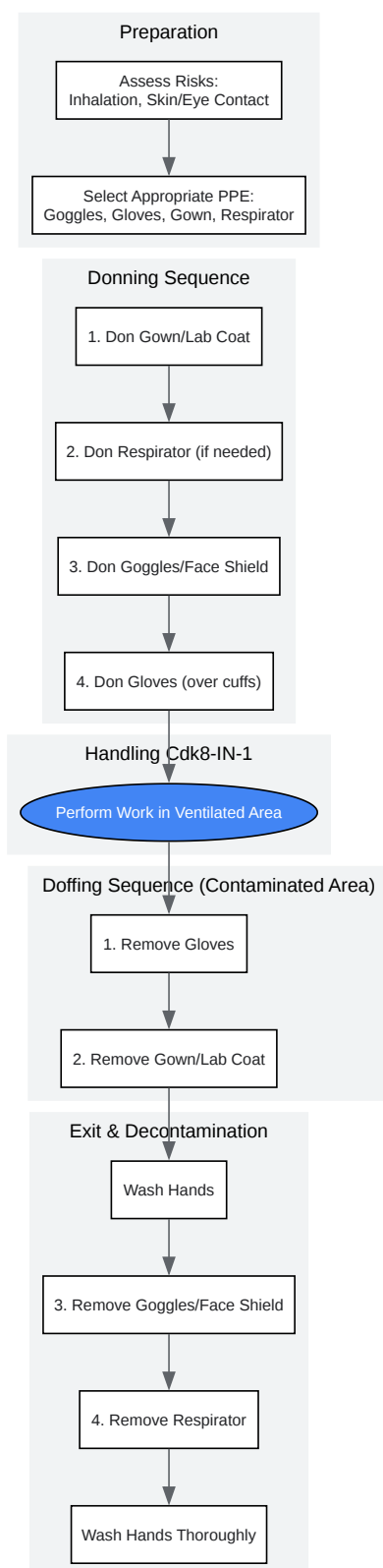
The following personal protective equipment is mandatory when handling **Cdk8-IN-1** to minimize exposure risk.

### Required PPE:

- Eye Protection: Safety goggles with side-shields are required.[1]
- Hand Protection: Wear protective, chemical-resistant gloves.[1] If handling hazardous drugs, two pairs of chemotherapy gloves may be required.[5]
- Body Protection: An impervious laboratory coat or gown is necessary.[1] For tasks with a risk of splashing, consider a hooded two-piece chemical splash suit or disposable chemical-resistant coveralls.[6]

- Respiratory Protection: Use a suitable respirator if ventilation is inadequate or when handling the powder outside of a contained system.<sup>[1]</sup> Ensure the respirator is NIOSH-approved.<sup>[6]</sup>

## Logical Workflow for PPE Usage



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Caption: PPE workflow for handling **Cdk8-IN-1**.

## Operational Handling and Disposal Plan

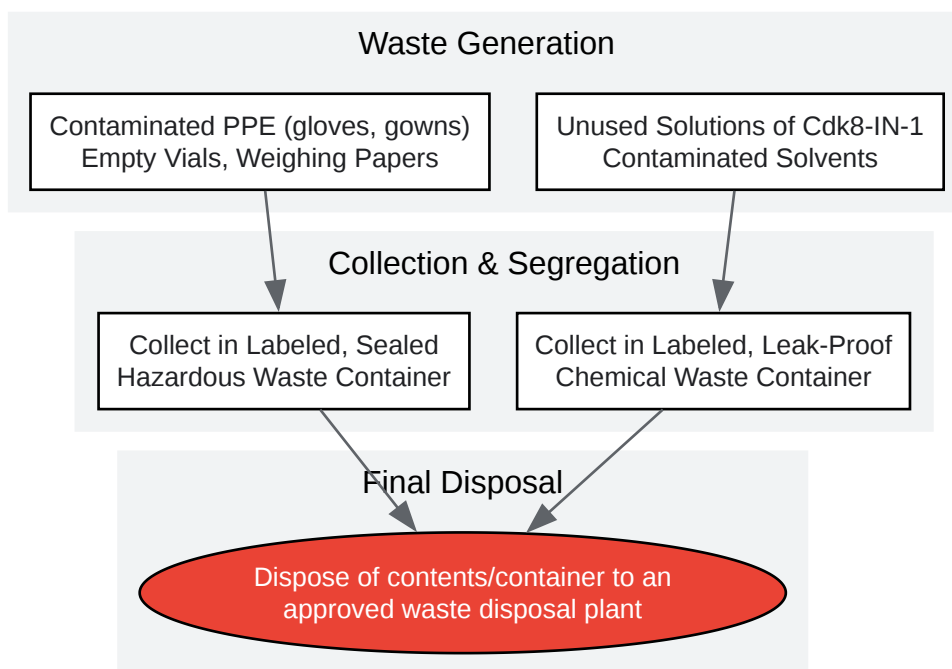
Follow these procedural steps for the safe handling and disposal of **Cdk8-IN-1**.

### Step-by-Step Handling Procedures:

- Preparation:
  - Ensure a safety shower and eye wash station are accessible and operational.[\[1\]](#)
  - Work in a well-ventilated area, preferably within a laboratory fume hood, to avoid inhalation of dust or aerosols.[\[1\]](#)
  - Avoid contact with skin and eyes.[\[1\]](#)
- During Use:
  - Do not eat, drink, or smoke when using this product.[\[1\]](#)
  - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
  - In case of accidental swallowing, call a poison center or doctor immediately and rinse your mouth.[\[1\]](#)
- Spill Management:
  - In the event of a spill, collect the spillage to prevent it from entering drains, water courses, or the soil.[\[1\]](#)
  - Clean spills promptly and in a safe manner.[\[1\]](#)
- Storage:
  - Keep the container tightly sealed.[\[1\]](#)
  - Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)
  - For long-term stability, store the powder at -20°C and solutions at -80°C.[\[1\]](#)[\[4\]](#)

## Waste Disposal Pathway

**Cdk8-IN-1** is classified as very toxic to aquatic life with long-lasting effects; therefore, proper disposal is critical.[1]



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Caption: Waste disposal pathway for **Cdk8-IN-1**.

This document is intended as a guide and should be supplemented by your institution's specific safety protocols and a comprehensive review of the full Safety Data Sheet (SDS) for **Cdk8-IN-1**.

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## References

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